

Technical Guide: 5-Bromobenzo[c]isothiazol-3-amine[1]

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Compound of Interest

Compound Name: 5-Bromobenzo[c]isothiazol-3-amine

CAS No.: 1379324-34-1

Cat. No.: B3378065

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Executive Summary

Compound: **5-Bromobenzo[c]isothiazol-3-amine** CAS: 1379324-34-1 Molecular Formula: $C_7H_5BrN_2S$ Molecular Weight: 229.10 g/mol Scaffold Class: 2,1-Benzisothiazole (Benzo[c]isothiazole)[1][2]

This guide details the chemical properties, synthetic pathways, and reactivity profile of **5-bromobenzo[c]isothiazol-3-amine**. [1] Unlike its more common isomer (1,2-benzisothiazole or benzo[d]isothiazole), the benzo[c]isothiazole system possesses a unique ortho-quinonoid electronic structure characterized by hypervalent sulfur resonance. This scaffold serves as a specialized building block in medicinal chemistry, particularly for designing ATP-competitive kinase inhibitors and bioisosteres of quinolines.

Part 1: Structural Analysis & Physicochemical Profile[1]

The 2,1-Benzisothiazole Anomaly

The defining feature of this molecule is the 2,1-benzisothiazole core. Unlike the aromatic 1,2-isomer, the 2,1-system (historically termed "thioanthranil") exhibits pseudo-aromaticity.

- **Electronic Distribution:** The sulfur atom participates in a hypervalent resonance system. The N-S bond has partial double-bond character but is weaker than a standard covalent bond, making the ring susceptible to cleavage under specific reductive or nucleophilic conditions.
- **Regiochemistry:** The 5-position (occupied by bromine) is electronically coupled to the heterocyclic nitrogen.^[1] In the parent scaffold, electrophilic substitution favors the 5- and 7-positions.^[1] With the 5-position blocked, further electrophilic attack (e.g., nitration) is directed toward the 7-position (ortho to the sulfur).
- **Lipophilicity & Solubility:** The amino group provides a hydrogen bond donor/acceptor pair, while the bromine atom increases lipophilicity (estimated LogP ~ 2.5–3.0). The compound is sparingly soluble in water but highly soluble in polar aprotic solvents (DMSO, DMF) and moderately soluble in chlorinated solvents (DCM).

Isomer Distinction (Critical)

Researchers must distinguish this compound from its isomer to avoid synthetic failure.

Feature	Benzo[c]isothiazol-3-amine (Target)	Benzo[d]isothiazol-3-amine (Common)
IUPAC Numbering	2,1-benzisothiazole	1,2-benzisothiazole
Structure	ortho-Quinonoid fusion	Benzenoid fusion
Stability	Moderate (N-S bond labile)	High (Stable aromatic system)
Key Precursor	o-Aminothiobenzamide	2-Cyanobenzenesulfonamide / 2,2'-Dithiobis(benzonitrile)

Part 2: Synthetic Pathways^{[1][3]}

The synthesis of 3-amino-2,1-benzisothiazoles is distinct from standard heterocycle protocols.^[1] The most robust route involves the oxidative cyclization of thiobenzamides or the reductive cyclization of o-nitrothiobenzamides.

Primary Route: Reductive Cyclization

This method, established by Meyer et al., constructs the N-S bond directly from a nitro-thioamide precursor.

- **Precursor Synthesis:** 5-Bromo-2-nitrobenzamide is treated with Lawesson's reagent or P_4S_{10} to yield 5-bromo-2-nitrothiobenzamide.[\[1\]](#)
- **Cyclization:** Reduction of the nitro group (using Fe/HCl , $SnCl_2$, or catalytic hydrogenation) generates a transient o-aminothiobenzamide.
- **Ring Closure:** The intermediate spontaneously cyclizes via oxidation (often air oxidation or mild oxidants like I_2/H_2O_2) to form the N-S bond.

Alternative Route: Davis Construction

For derivatives, the reaction of substituted o-toluidines with thionyl chloride ($SOCl_2$) is a classic route to the parent 2,1-benzisothiazole, but installing the 3-amino group via this method is synthetically challenging. The thiobenzamide route (2.[\[3\]](#)[\[4\]](#)[1](#)) remains the industry standard for the 3-amine variant.[\[1\]](#)

Part 3: Reactivity & Functionalization[\[1\]](#)

The C5-Bromine Handle (Cross-Coupling)

The bromine atom at C5 is an excellent handle for palladium-catalyzed cross-coupling reactions.[\[1\]](#)

- **Suzuki-Miyaura:** Couples readily with aryl/heteroaryl boronic acids.[\[1\]](#)
 - **Catalyst:** $Pd(dppf)Cl_2$ or $Pd(PPh_3)_4$.
 - **Base:** K_2CO_3 or Cs_2CO_3 .
 - **Note:** The exocyclic amine may require protection (e.g., Boc) if the boronic acid contains electrophilic centers, though free amines are often tolerated.
- **Buchwald-Hartwig:** Allows introduction of secondary amines at C5.[\[1\]](#)

The C3-Amine (Nucleophilic Center)

The 3-amino group is an exocyclic aniline-like nucleophile.^[1]

- **Acylation:** Reacts with acid chlorides or carboxylic acids (with HATU/EDC) to form amides. This is crucial for extending the scaffold into the kinase "hinge-binding" region.^[1]
- **Sandmeyer Reaction:** The amine can be diazotized and converted to a halide (Cl, I) or nitrile, allowing complete scaffold modification.

Ring Stability (N-S Bond Cleavage)

- **Base Sensitivity:** Strong bases (e.g., NaOH at high temp) can hydrolyze the ring, opening it to form o-mercaptobenzamides.
- **Reductive Cleavage:** Treatment with Raney Nickel or Zn/HCl can cleave the N-S bond, destroying the heterocycle. This reactivity must be considered when selecting deprotection conditions for other parts of the molecule.

Part 4: Experimental Protocols

Protocol A: Suzuki Coupling at C5

Validating the C-C bond formation capability.

- **Reagents:**
 - **5-Bromobenzo[c]isothiazol-3-amine** (1.0 equiv)^{[1][5][6]}
 - Aryl Boronic Acid (1.2 equiv)
 - Pd(dppf)Cl₂·DCM (0.05 equiv)
 - K₂CO₃ (2.0 M aq. solution, 3.0 equiv)
 - Solvent: 1,4-Dioxane (0.1 M concentration)^[1]
- **Procedure:**

- Charge a microwave vial with the bromide, boronic acid, and Pd catalyst.
- Seal and purge with N₂ for 5 minutes.
- Add degassed dioxane and aqueous K₂CO₃.
- Heat at 90°C for 4–12 hours (or 110°C for 1 h in microwave).
- Workup: Dilute with EtOAc, wash with water/brine. Dry over Na₂SO₄.^[7]
- Purification: Flash chromatography (Hexane/EtOAc gradient).

Protocol B: Amide Coupling at C3-Amine

Functionalizing the "Head" of the molecule.^[1]

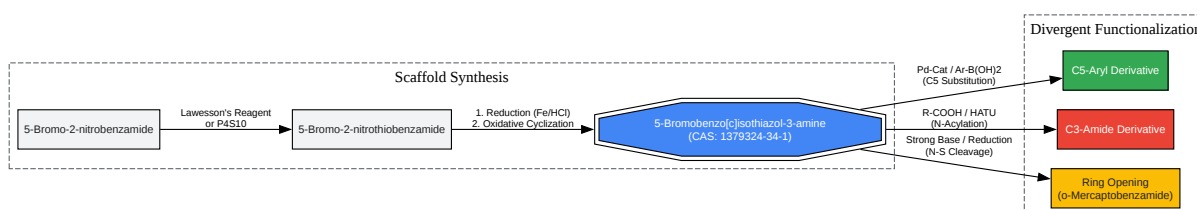
- Reagents:
 - Carboxylic Acid (1.1 equiv)
 - HATU (1.2 equiv)
 - DIPEA (3.0 equiv)
 - **5-Bromobenzo[c]isothiazol-3-amine** (1.0 equiv)^{[1][5][6]}
 - Solvent: DMF (anhydrous)
- Procedure:
 - Dissolve the carboxylic acid and DIPEA in DMF. Stir for 5 min.
 - Add HATU. Stir for 10 min to activate the acid.
 - Add the **5-bromobenzo[c]isothiazol-3-amine**.^{[1][6][8]}
 - Stir at RT for 16 hours. (Heating to 50°C may be required due to the lower nucleophilicity of the heteroaryl amine).

- Workup: Dilute with LiCl (5% aq) and extract with EtOAc.

Part 5: Visualization

Synthesis & Reactivity Logic Flow

The following diagram illustrates the synthesis of the scaffold and its divergent reactivity pathways.

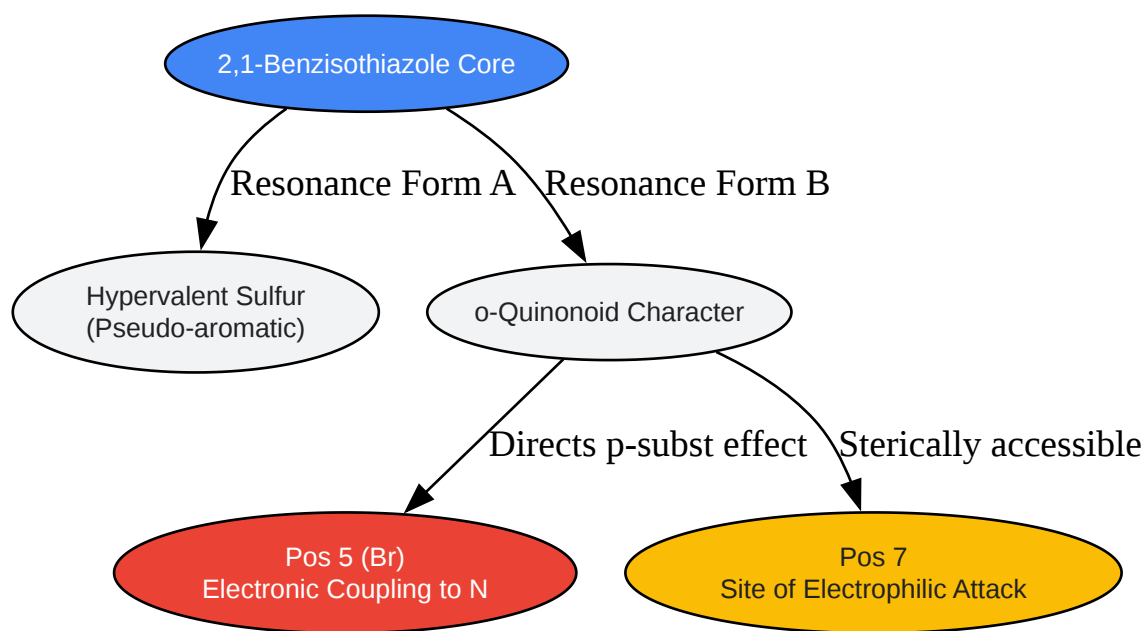


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Caption: Synthesis of the 2,1-benzisothiazole core from nitro-thioamide precursors and subsequent orthogonal functionalization pathways.

Electronic Resonance Map

This diagram visualizes the unique electronic character of the 2,1-benzisothiazole system.



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Caption: Electronic properties of the scaffold, highlighting the hypervalent sulfur and reactive sites.

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